

Cassia Gum in Pharmaceutical Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: Cassia Gum

CAS No.: 51434-18-5

Cat. No.: B16089379

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Introduction

Cassia gum, a natural polysaccharide derived from the endosperm of *Cassia tora* or *Cassia obtusifolia* seeds, is emerging as a versatile and cost-effective excipient in the pharmaceutical industry.^{[1][2][3]} Composed primarily of a high molecular weight galactomannan, it consists of a linear chain of (1 → 4)-β-D-mannopyranose units with (1 → 6) linked α-D-galactopyranose side chains, in a mannose-to-galactose ratio of approximately 5:1.^{[3][4]} This unique structure imparts valuable properties such as thickening, gelling, stabilizing, and binding, making it suitable for a range of pharmaceutical applications, from oral solid dosage forms to topical preparations.^{[1][5][6]} Its natural origin and favorable safety profile, including a Generally Recognized as Safe (GRAS) status in the United States, further enhance its appeal for modern drug formulations.^{[4][7][8]}

Application Note 1: Thickening and Stabilizing Agent

Cassia gum is an effective viscosity-enhancing agent in aqueous systems, making it ideal for oral suspensions, syrups, and topical lotions.^[1] Its ability to hydrate and swell in water creates

a stable network that increases viscosity, prevents the settling of active pharmaceutical ingredients (APIs), and ensures uniform dose distribution.[1][9]

Mechanism: The long polysaccharide chains of galactomannan interact with water molecules, leading to hydration and entanglement.[10] This process increases the viscosity of the solution, providing stability to suspensions and emulsions by hindering the movement and sedimentation of dispersed particles.[1][11]

Quantitative Data: Viscosity Profile

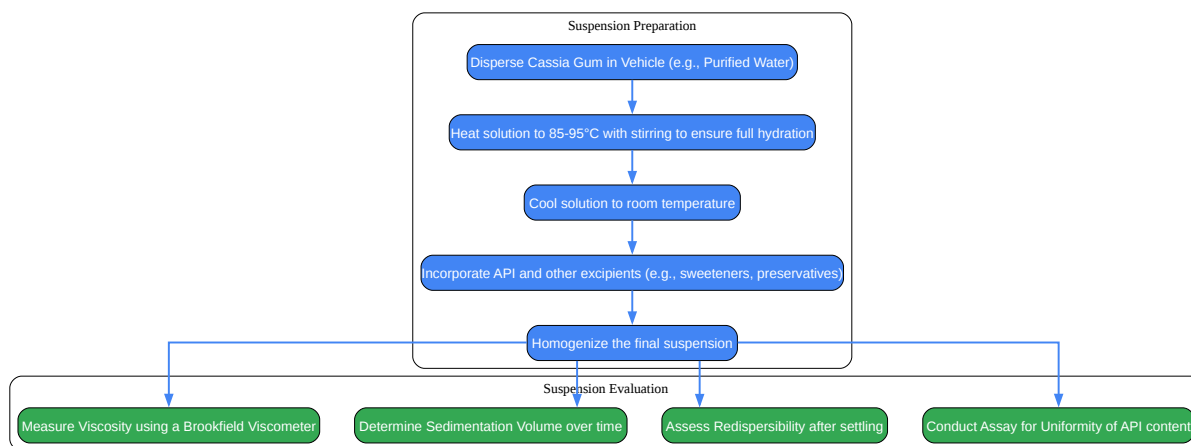
The viscosity of a **cassia gum** solution is dependent on concentration, temperature, and pH. Heating is often required to achieve full solubilization and maximum viscosity.[3][10][12]

Concentration (% w/v)	Solvent	Temperature	Viscosity (cP)	Observations
1%	Water (in NaOH solution)	Room Temp	Varies	Easily dispersible and soluble.[12]
2%	Water (in NaOH solution)	Room Temp	Higher than 1%	Solubility decreases slightly, requires stirring.[12]
1%	Water (in NaOH solution)	70°C	Increased	Improved solubility and viscosity compared to room temp.[12]
-	Mildly Acidic Solution	-	Improved	Mildly acidic conditions can enhance dispersion and viscosity.[12]

Note: Specific viscosity values can vary based on the grade of **cassia gum** and the precise measurement conditions. The critical temperature for effective gelation and viscosity

development typically ranges between 85°C and 120°C.[10]

Experimental Workflow: Preparation and Evaluation of a Pharmaceutical Suspension



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Caption: Workflow for preparing and evaluating a pharmaceutical suspension using **cassia gum**.

Application Note 2: Gelling Agent

While **cassia gum** alone is not a strong gelling agent, it exhibits powerful synergistic effects when combined with other hydrocolloids, particularly kappa-carrageenan and xanthan gum.[3][13][14] This synergy allows for the formation of firm, elastic, and thermally stable gels, which are highly valuable for topical drug delivery systems (gels, ointments) and controlled-release formulations.[9][15]

Mechanism: The unique galactomannan structure of **cassia gum** interacts with the helical structures of carrageenan or xanthan gum.[15][16] This interaction creates a more robust and interconnected three-dimensional gel network than either gum could form alone, effectively trapping water and active ingredients within the matrix.[16]

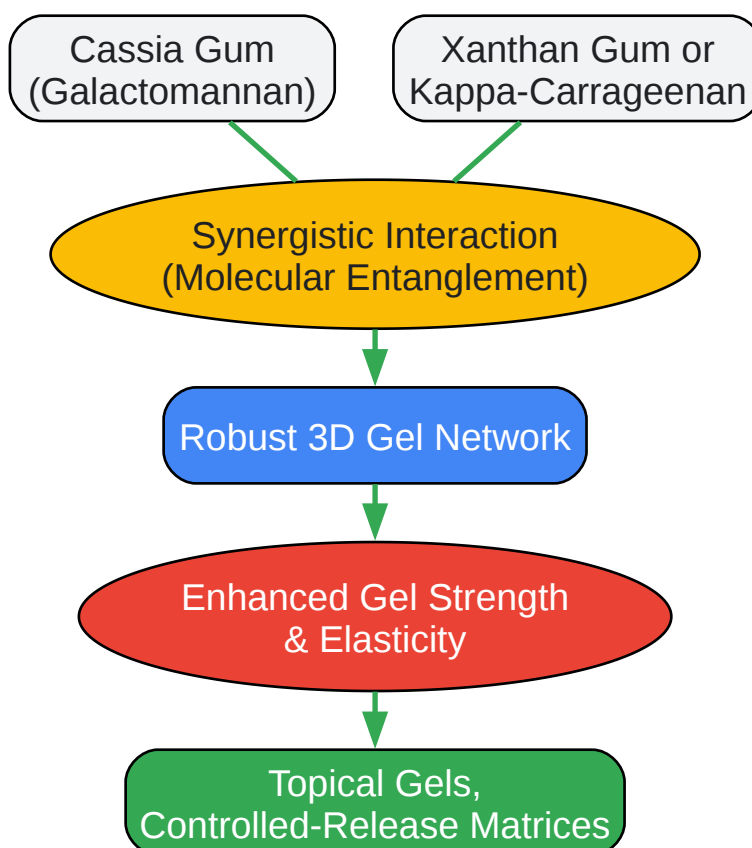
Quantitative Data: Synergistic Gel Strength

The addition of **cassia gum** significantly enhances the gel strength of other hydrocolloids.

Hydrocolloid System	Cassia Gum Concentration	Effect on Gel Strength	Application
Kappa-Carrageenan	Increasing levels	Directly increases gel strength	Topical Gels, Pet Foods[13][14][16]
Xanthan Gum	Combined	Forms cohesive, elastic gels (neither forms a gel alone)	Controlled-Release, Emulsions[3][14][15]
Locust Bean Gum	-	Cassia gum can be a cost-effective substitute	Gelling systems[13]

Studies show that even small amounts of **cassia gum** can produce an excellent gelling effect when combined with anionic gums like carrageenan, often allowing for a reduction in the total amount of hydrocolloid needed.[17]

Logical Relationship: Synergistic Gel Formation



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Caption: Interaction of **cassia gum** with other hydrocolloids to form strong gels.

Application Note 3: Tablet Binder and Disintegrant

In oral solid dosage forms, **cassia gum** can function as a natural binder in wet granulation processes.[5][6][18] It imparts the necessary cohesiveness to the powder blend, resulting in granules with good flow properties and tablets with sufficient mechanical strength to prevent breakage during handling and transport.[9][19]

Furthermore, chemically modified forms of **cassia gum**, such as carboxymethylated derivatives, have been investigated as superdisintegrants in fast-dissolving tablets.[20][21] These derivatives exhibit enhanced swelling and water uptake, facilitating the rapid breakdown of the tablet into smaller particles upon contact with physiological fluids, which can accelerate drug dissolution and onset of action.[20]

Quantitative Data: Evaluation of Cassia Gum as a Binder in Tablets

Studies on *Cassia roxburghii* and *Cassia fistula* seed gums, which are structurally similar, provide insight into their performance as binders for drugs like paracetamol and diclofenac sodium.

Parameter	Cassia Gum Granules	Standard Binder (Starch)	Specification
Angle of Repose	Within Limits	Comparable	< 30° (Excellent Flow)
Carr's Index	Within Limits	Comparable	12-16% (Good Flow)
Hausner's Ratio	Within Limits	Comparable	< 1.25 (Good Flow)
Tablet Hardness	Sufficient	Sufficient	Varies by tablet size
Friability	< 1%	< 1%	NMT 1%

Data synthesized from studies evaluating cassia species gums as binders.[\[18\]](#)[\[22\]](#) It was observed that increasing the concentration of the gum binder increased tablet hardness.[\[23\]](#)

Application Note 4: Controlled-Release Agent

The hydrophilic nature of **cassia gum** makes it a suitable candidate for creating hydrophilic matrix systems for controlled or sustained-release tablets.[\[5\]](#)[\[15\]](#)[\[23\]](#) When a tablet containing **cassia gum** comes into contact with gastrointestinal fluids, the gum hydrates to form a viscous gel layer on the tablet's surface.[\[9\]](#)

Mechanism: This gel layer acts as a diffusion barrier, controlling the rate at which the drug leaches out of the matrix. The rate of drug release is governed by the rate of water penetration into the tablet and the subsequent erosion of the gel layer. By varying the concentration of **cassia gum** in the formulation, the rate and duration of drug release can be effectively modulated.[\[24\]](#)

Quantitative Data: Drug Release from Cassia-Based Matrix Tablets

A study using Cassia fistula seed gum with diclofenac sodium demonstrated its potential as a sustained-release polymer.

Drug:Polymer Ratio	Time (hours)	Cumulative Drug Release (%)
1:5 (Batch F5)	2	~30%
1:5 (Batch F5)	6	~60%
1:5 (Batch F5)	10	72.84 ± 0.98%
Conventional Tablet	2	> 90%

Data from a study on diclofenac sodium sustained-release tablets. The release was found to follow Higuchi matrix release kinetics.[\[24\]](#)

Experimental Protocols

Protocol 1: Evaluation of Cassia Gum as a Tablet Binder

- **Binder Preparation:** Prepare binder solutions of **cassia gum** at various concentrations (e.g., 2%, 4%, 6% w/v) in purified water. Heat the solution to 85-90°C to ensure complete dissolution, then cool.
- **Dry Mixing:** Blend the active pharmaceutical ingredient (API) and other dry excipients (e.g., diluents like lactose) in a planetary mixer for 15 minutes.
- **Wet Granulation:** Add the cooled binder solution slowly to the powder blend while mixing until a suitable granular mass is formed.
- **Wet Screening:** Pass the wet mass through a suitable mesh sieve (e.g., #12) to produce granules.
- **Drying:** Dry the granules in a hot air oven at 50-60°C until the loss on drying (LOD) is within the specified limit (typically < 2%).

- **Dry Screening:** Pass the dried granules through a smaller mesh sieve (e.g., #16 or #20) to break up any aggregates.
- **Lubrication:** Add lubricants and glidants (e.g., magnesium stearate, talc) to the dried granules and blend for 5 minutes.
- **Granule Evaluation:** Evaluate the final granules for properties like bulk density, tapped density, Carr's Index, Hausner's ratio, and angle of repose.[\[22\]](#)
- **Tablet Compression:** Compress the granules into tablets using a single-punch or rotary tablet press.
- **Tablet Evaluation:** Evaluate the compressed tablets for weight variation, thickness, hardness, friability, drug content, and disintegration time according to pharmacopeial standards.[\[18\]](#)[\[22\]](#)

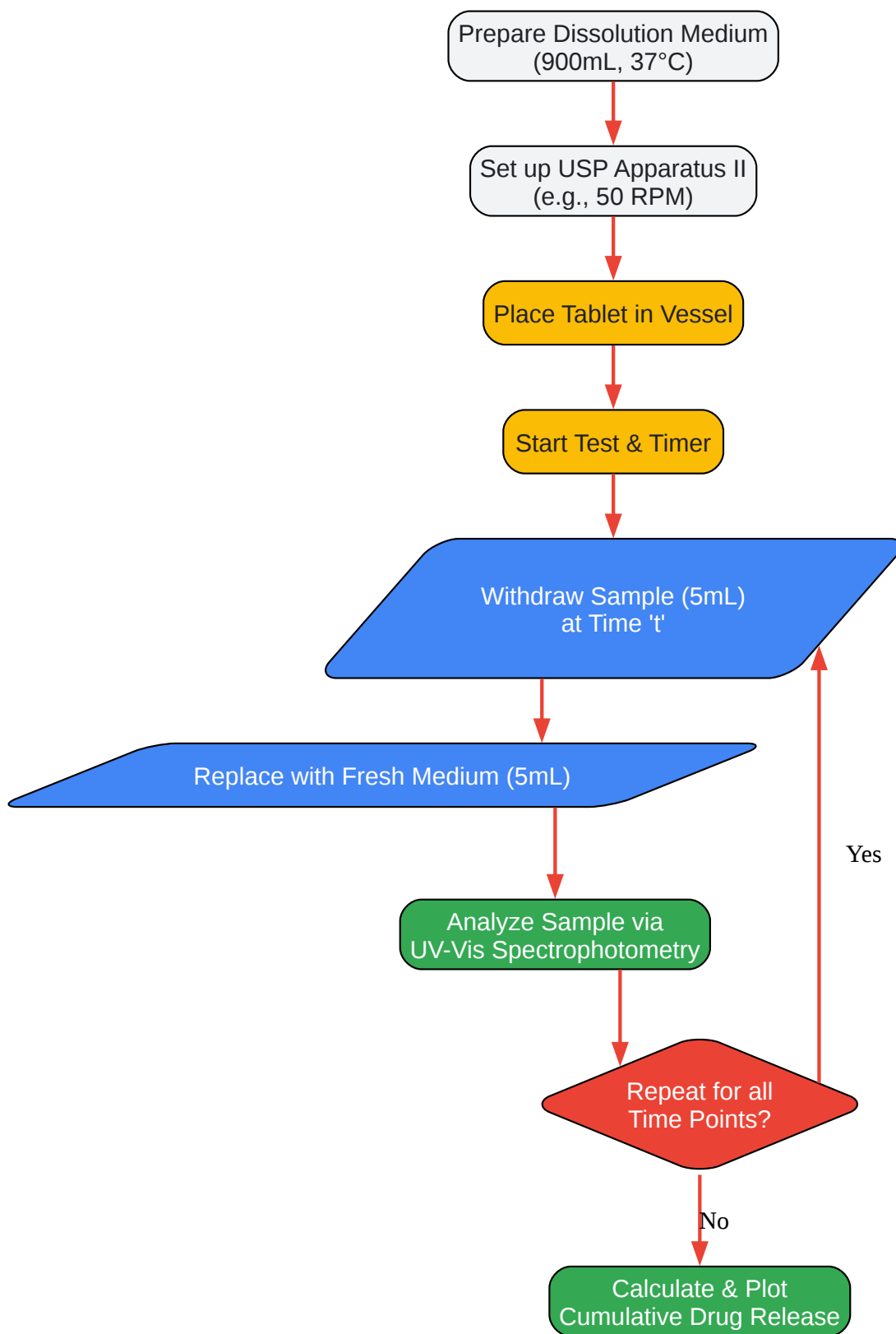
Protocol 2: In-Vitro Dissolution Study for Controlled-Release Tablets

- **Apparatus Setup:** Use a USP Type II (Paddle) dissolution test apparatus.
- **Dissolution Medium:** Prepare 900 mL of a suitable dissolution medium (e.g., 0.05 M phosphate buffer, pH 7.5, for enteric release).[\[24\]](#) De-aerate the medium and maintain its temperature at $37 \pm 0.5^{\circ}\text{C}$.
- **Test Initiation:** Place one tablet in each dissolution vessel. Start the apparatus at a specified rotation speed (e.g., 50 rpm).[\[24\]](#)
- **Sampling:** Withdraw aliquots of the dissolution medium (e.g., 5 mL) at predetermined time intervals (e.g., 1, 2, 4, 6, 8, 10 hours).[\[24\]](#) Immediately replace the withdrawn volume with an equal amount of fresh, pre-warmed dissolution medium.
- **Sample Analysis:** Filter the samples. Analyze the concentration of the dissolved API in each sample using a validated analytical method, such as UV-Visible Spectrophotometry at the drug's λ_{max} .[\[24\]](#)
- **Data Calculation:** Calculate the cumulative percentage of drug released at each time point, making sure to account for the drug removed in previous samples and the volume

replacement.

- Release Kinetics: Plot the cumulative percent drug release versus time. The data can be fitted to various kinetic models (e.g., Zero-order, First-order, Higuchi, Korsmeyer-Peppas) to determine the mechanism of drug release.[23][24]

Workflow for In-Vitro Dissolution Testing



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